

Application Note: Precision Solid Phase Extraction (SPE) of PCB 140 from Aqueous Matrices

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Compound of Interest

Compound Name: 2,2',3,4,4',6'-Hexachlorobiphenyl

CAS No.: 59291-64-4

Cat. No.: B1329231

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Executive Summary & Scientific Rationale

The extraction of PCB 140 (2,2',3,4,4',5'-Hexachlorobiphenyl) from water presents a distinct challenge due to its high lipophilicity (

) and tendency to adsorb onto container walls and suspended particulate matter (SPM). While traditional Liquid-Liquid Extraction (LLE) is effective, it is solvent-intensive and prone to emulsion formation.[1]

This protocol details a Solid Phase Extraction (SPE) workflow using a Divinylbenzene (DVB) Polymeric sorbent.[1] Unlike silica-based C18, polymeric DVB provides higher specific surface area (~800 m²/g) and eliminates "phase collapse" (dewetting) risks, ensuring robust recovery even if the cartridge runs dry during loading.

Key Mechanistic Insight: PCB 140 is a planar, non-polar hexachlorinated congener.[1] Retention is driven exclusively by hydrophobic interaction (Van der Waals forces).[1] The critical failure point in most protocols is not the extraction itself, but the bottle rinse.[1] Up to

20% of PCB 140 can remain adsorbed to the glass sample bottle.[1] This protocol incorporates a mandatory solvent rinse step to recover wall-bound analytes.[1]

Chemical Identity & Properties

Property	Value	Significance in SPE
Systematic Name	2,2',3,4,4',5'-Hexachlorobiphenyl	Target Analyte
CAS Number	35065-28-2	Verification
Molecular Weight	360.88 g/mol	Mass Spec Quantification
Log Kow	~6.8 – 7.0	Indicates extreme hydrophobicity; requires strong non-polar elution solvents.
Water Solubility	< 0.001 mg/L	Analyte will partition out of water onto any available surface (glass, PTFE, SPM).

Materials & Reagents

Sorbent Selection[1][2]

- Primary Recommendation: Polymeric DVB (Divinylbenzene), 200 mg / 6 mL cartridge.[1]
 - Why: Superior retention of aromatics via interactions; resistant to drying; high capacity.[1]
- Alternative (EPA 525.2): C18 (Octadecyl) end-capped, 500 mg / 6 mL.[1]
 - Note: Requires strict attention to ensure the bed does not dry out during conditioning.[1]

Solvents (Pesticide Grade or Higher)[1]

- Methanol (MeOH): For conditioning and wetting.[1]
- Dichloromethane (DCM): Primary elution solvent (high solubility for PCBs).[1]

- Ethyl Acetate (EtOAc): Modifier for elution (common in EPA 525.2).[1]
- n-Hexane: Final solvent for GC-ECD/MS injection.[1]
- Acetone: Used for bottle rinsing (miscible with water traces).[1][2]

Detailed Experimental Protocol

Phase 1: Sample Pre-treatment

Crucial Step: Do not filter the sample before extraction unless absolutely necessary.[1] PCB 140 adsorbs strongly to suspended solids.[1] Filtering removes the analyte.[1]

- Collect 1.0 L of water in an amber glass bottle with a PTFE-lined cap.
- Add 5 mL Methanol to the sample to act as a wetting agent and reduce wall adsorption.[1]
- Surrogate Spiking: Add 10 μ L of Surrogate Standard (e.g., PCB 209 or -PCB 140) directly to the water sample.[1]
- Homogenize by inverting 3 times.

Phase 2: SPE Cartridge Preparation (Conditioning)

Flow Rate: 5 mL/min[1]

- Rinse: 5 mL DCM (to remove cartridge impurities).
- Condition: 5 mL Methanol.
- Equilibrate: 10 mL Reagent Water.
 - Critical: Do not allow the cartridge to go dry.[1] If using C18, stop flow when the meniscus reaches the top frit.[1] If using DVB, drying is less critical but should still be avoided for optimal flow kinetics.[1]

Phase 3: Sample Loading

Flow Rate: 10–15 mL/min[1]

- Load the 1.0 L sample through the cartridge under vacuum.[1]
- Particulate Management: If the flow slows due to particulates, do not increase vacuum excessively (keeps interactions efficient).[1]

Phase 4: The "Bottle Rinse" (The Recovery Saver)

Most protocols miss this step, leading to low recovery.

- After the sample has passed through, the glass bottle is not empty—it contains adsorbed PCB 140.[1]
- Add 5 mL Acetone to the original sample bottle. Cap and rinse thoroughly to dissolve wall-bound PCBs.[1]
- Pour this acetone rinse through the SPE cartridge.[1][2]
- Add 5 mL Dichloromethane (DCM) to the bottle, rinse, and pour through the cartridge.[1]
 - Note: This step performs a "mini-LLE" in the bottle and loads the recovered analyte onto the sorbent.[1]

Phase 5: Drying[1][4][5]

- Dry the cartridge under full vacuum for 10–15 minutes.
- Why: Residual water interferes with the elution solvent (DCM is immiscible with water) and causes "steam cleaning" effects in the GC inlet.[1]

Phase 6: Elution

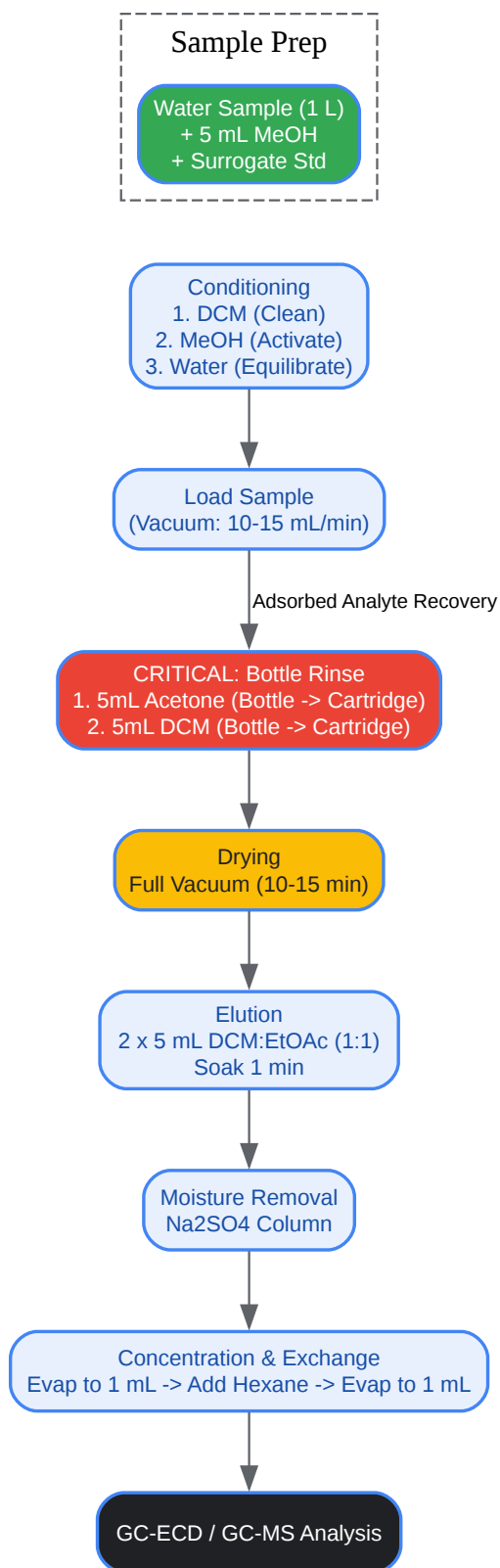
Flow Rate: 1–2 mL/min (Gravity or low vacuum)[1]

- Soak: Add 5 mL of 1:1 DCM:Ethyl Acetate to the cartridge. Allow to soak for 1 minute to disrupt hydrophobic bonds.[1]
- Elute: Collect into a 40 mL VOA vial or concentrator tube.
- Second Pass: Add another 5 mL of DCM. Draw through.

Phase 7: Concentration & Solvent Exchange[1]

- Dry the eluate by passing it through a small funnel containing Anhydrous Sodium Sulfate (Na_2SO_4) to remove trace moisture.[1]
- Concentrate the extract to ~1 mL using a Nitrogen Evaporator (TurboVap) at 35°C.
- Solvent Exchange: Add 5 mL n-Hexane.
- Concentrate again to 1.0 mL.
 - Result: The sample is now in Hexane, ready for GC-ECD or GC-MS analysis.[1]

Workflow Visualization



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Figure 1: Optimized SPE workflow for PCB 140 emphasizing the critical bottle rinse step to mitigate wall adsorption.

Quality Control & Performance Criteria

Parameter	Acceptance Criteria	Troubleshooting
Recovery	70% – 130%	Low Recovery (<70%): Usually due to insufficient bottle rinse or incomplete elution.[1] Ensure the cartridge is fully dried before adding DCM.[1]
RSD (Precision)	< 20%	High RSD: Inconsistent flow rates or variable drying times between samples.[1]
Blank	< 1/3 MDL	Contamination: PCBs are ubiquitous.[1] Use high-purity solvents and bake glassware at 400°C.
Breakthrough	< 5% in backup	If analyte is found in a second cartridge placed in series, the flow rate was too fast or capacity was exceeded (unlikely for trace PCBs).[1]

References

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